

Application Notes and Protocols for 3,5-Octadiyne

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Compound of Interest

Compound Name: 3,5-Octadiyne

Cat. No.: B098918

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3,5-Octadiyne** (CAS RN: 16387-70-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Information

Property	Value	Source
Molecular Formula	C8H10	[1] [2]
Molecular Weight	106.17 g/mol	[1]
Appearance	Clear, Yellow to Reddish-Yellow Liquid	[1]
Boiling Point	164 °C	[1] [3]
Density	0.834 g/cm ³	[3]
Flash Point	43.20 °C	[3]
CAS Number	16387-70-5	[1] [2]

Safety and Hazards

3,5-Octadiyne is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#) It may be fatal if swallowed and enters airways.[\[1\]](#) It is incompatible with oxidizing agents.[\[1\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[2\]](#)
- H304: May be fatal if swallowed and enters airways.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[\[1\]](#)
- P233: Keep container tightly closed.[\[1\]](#)
- P240: Ground and bond container and receiving equipment.[\[1\]](#)
- P241: Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- P242: Use only non-sparking tools.[\[1\]](#)
- P243: Take precautionary measures against static discharge.[\[1\]](#)
- P280: Wear protective gloves, eye protection.[\[1\]](#)
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[\[1\]](#)
- P331: Do NOT induce vomiting.[\[1\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[2\]](#)
- P501: Dispose of contents and container in accordance with local, regional, national regulations.[\[1\]](#)

Handling Procedures

3.1. Personal Protective Equipment (PPE)

- Gloves: Wear protective gloves.

- Eye Protection: Wear eye protection.
- Lab Coat: A standard lab coat should be worn.
- Footwear: Closed-toe shoes are mandatory. Protective boots may be necessary depending on the scale of work.[\[1\]](#)

3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

3.3. Dispensing and Transfer

- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- If possible, use a closed system for transfers to minimize vapor generation.[\[1\]](#)

Storage Procedures

Storage Condition	Recommendation
Temperature	Store in a cool, dark, and well-ventilated place. [1] Recommended storage temperature is between 10°C - 25°C. [3]
Container	Keep container tightly closed. [1]
Incompatible Materials	Store away from oxidizing agents. [1]
Security	Store locked up. [1]

Experimental Protocols

5.1. General Use in a Research Setting

- Preparation: Before starting any experiment, ensure all necessary PPE is worn and engineering controls are in place.
- Aliquotting:
 - If working with small quantities, it is advisable to aliquot the required amount in the fume hood.
 - Use grounded equipment and non-sparking tools for transfer.
- Reaction Setup:
 - Set up reactions in a fume hood.
 - Ensure the reaction vessel is properly secured.
 - If heating is required, use a controlled heating mantle or oil bath. Avoid open flames.
- Work-up and Purification:
 - Quench reactions carefully, especially if exothermic processes are anticipated.
 - Perform extractions and other purification steps in the fume hood.
- Waste Disposal:
 - Dispose of all waste containing **3,5-Octadiyne** in a designated, properly labeled hazardous waste container.
 - Follow all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

5.2. Spill Response

- Small Spills:
 - In case of a small spill, absorb the material with a non-combustible absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's environmental health and safety department.
 - Do not attempt to clean up a large spill without proper training and equipment.

5.3. First Aid

- If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[[1](#)]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[[1](#)]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[1](#)]

Visualization

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- To cite this document: BenchChem. [Application Notes and Protocols for 3,5-Octadiyne]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098918#handling-and-storage-procedures-for-3-5-octadiyne>]

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